

Application Notes and Protocols: 1-Hexadecanol, Aluminum Salt as a Gelling Agent

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Compound of Interest

Compound Name: 1-Hexadecanol, aluminum salt

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Introduction

1-Hexadecanol, aluminum salt, also known as aluminum hexadecanoate or aluminum palmitate, is a metallic soap that has found significant utility as a gelling agent in a variety of oleaginous systems. Its ability to form stable, transparent, and thermoreversible gels makes it a valuable excipient in pharmaceutical and cosmetic formulations. This document provides detailed application notes and protocols for the effective use of **1-hexadecanol, aluminum salt** as a gelling agent.

Aluminum salts of fatty acids, often referred to as aluminum soaps, function as versatile thickeners and stabilizers in non-aqueous formulations.^{[1][2]} They are particularly effective in creating oleogels, which are gel-like materials with a liquid oily continuous phase.^[2] These gels are valued for their aesthetic properties, controlled release characteristics, and ability to suspend active pharmaceutical ingredients (APIs).

Physicochemical Properties

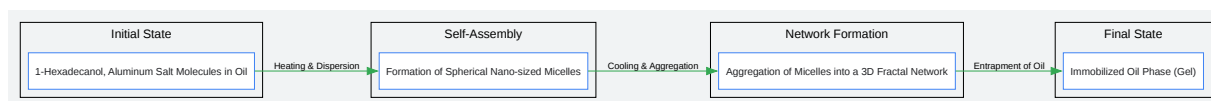
1-Hexadecanol, aluminum salt is a fine, white to yellowish-white, bulky powder with a faint, characteristic odor. It is practically insoluble in water, ethanol, and ether, but soluble in hot oils and organic solvents like benzene and chloroform.^[1]

Table 1: Physicochemical Properties of **1-Hexadecanol, Aluminum Salt**

Property	Value	Reference
Chemical Name	Aluminum Hexadecanoate	-
Synonyms	Aluminum Palmitate, 1-Hexadecanol, aluminum salt	-
Molecular Formula	C ₄₈ H ₉₃ AlO ₆	-
Molecular Weight	793.2 g/mol	-
Appearance	Fine, white to yellowish-white powder	[1]
Solubility	Insoluble in water; Soluble in hot oils and organic solvents	[1]
Melting Range	135-170 °C (275-338 °F)	[1]

Mechanism of Gelation

The gelling action of **1-hexadecanol, aluminum salt** in oleaginous vehicles is a result of the self-assembly of the aluminum soap molecules into a three-dimensional network. This network immobilizes the liquid oil phase, leading to the formation of a gel. The prevailing theory suggests that the aluminum soap molecules form spherical, nano-sized micelles that subsequently aggregate into a fractal network.[3] This process is thermoreversible, meaning the gel can be liquefied by heating and will reform upon cooling.



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Caption: Proposed mechanism of gelation for **1-hexadecanol, aluminum salt** in an oleaginous vehicle.

Applications

1-Hexadecanol, aluminum salt is a versatile gelling agent with applications in various fields:

- **Pharmaceuticals:** It is used as a viscosity-increasing agent in nonaqueous topical and oral formulations.[3] It can be used to create stable gels for the controlled release of APIs and to improve the consistency and feel of ointments and creams.
- **Cosmetics:** In the cosmetics industry, it functions as a thickener, stabilizer, and anti-caking agent in products such as lotions, creams, sunscreens, and makeup.[1][2] It imparts a smooth, non-greasy feel to formulations.
- **Industrial:** Aluminum soaps are used as thickeners in lubricating greases, paints, and inks.[1]

Experimental Protocols

Protocol for Preparation of a 1-Hexadecanol, Aluminum Salt Organogel

This protocol describes the preparation of a simple organogel using **1-hexadecanol**, **aluminum salt** and a mineral oil.

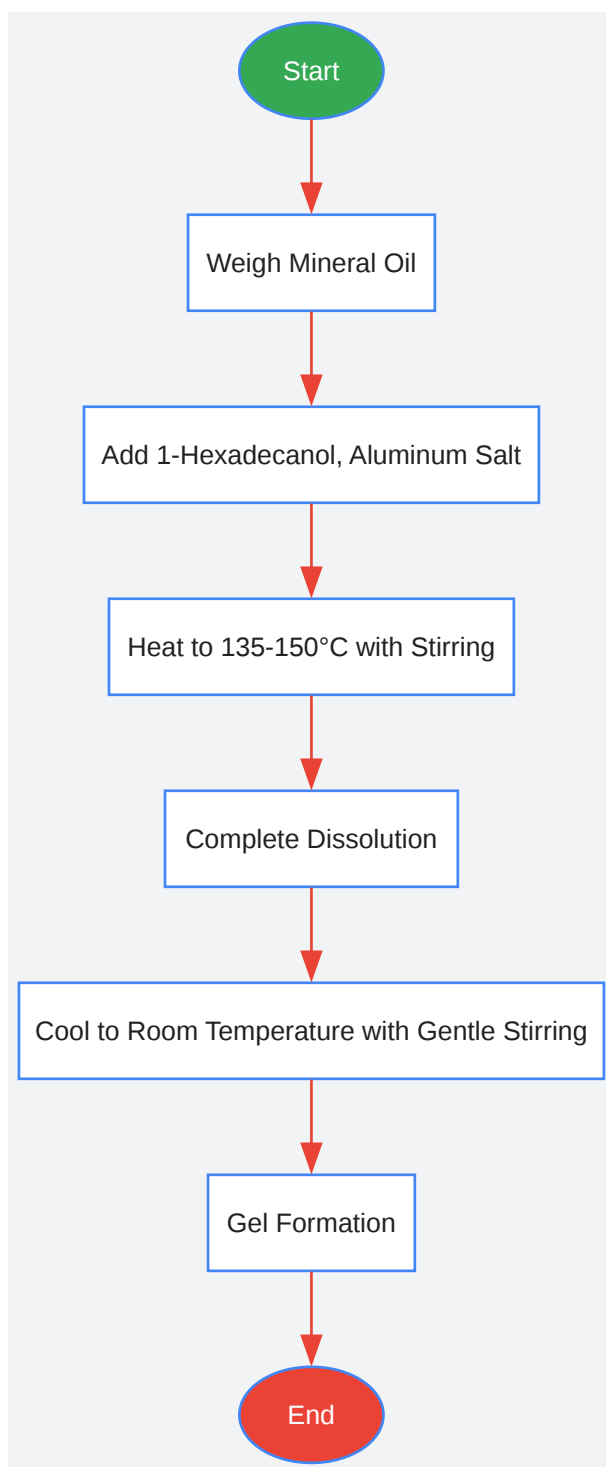
Materials:

- **1-Hexadecanol, aluminum salt**
- Mineral oil (or other suitable oleaginous vehicle)
- Beaker
- Hot plate with magnetic stirrer
- Thermometer
- Spatula

Procedure:

- Weigh the desired amount of mineral oil into a beaker.

- While stirring, gradually add the desired concentration of **1-hexadecanol, aluminum salt** to the oil.
- Heat the mixture to 135-150°C with continuous stirring. The exact temperature will depend on the specific grade of the aluminum salt and the oil used.^[1]
- Continue heating and stirring until the **1-hexadecanol, aluminum salt** is completely dissolved and the solution is clear.
- Remove the beaker from the hot plate and allow it to cool to room temperature with gentle stirring.
- As the mixture cools, the gel will form. The final gel structure will develop upon standing for several hours.



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Caption: Workflow for the preparation of a **1-hexadecanol, aluminum salt** organogel.

Protocol for Rheological Characterization of the Organogel

This protocol outlines the steps for characterizing the rheological properties of the prepared organogel using a rotational rheometer.

Equipment:

- Rotational rheometer with parallel plate or cone-plate geometry
- Temperature control unit

Procedure:

- **Sample Loading:** Carefully load the prepared organogel onto the lower plate of the rheometer. Lower the upper geometry to the desired gap setting, ensuring the sample fills the gap completely without overflowing. Trim any excess sample.
- **Equilibration:** Allow the sample to equilibrate at the test temperature (e.g., 25°C) for a specified time (e.g., 5 minutes) to ensure thermal and structural equilibrium.
- **Oscillatory Amplitude Sweep:** Perform an amplitude sweep at a constant frequency (e.g., 1 Hz) to determine the linear viscoelastic region (LVER). This is the range of strain over which the storage modulus (G') and loss modulus (G'') are independent of the applied strain.
- **Oscillatory Frequency Sweep:** Within the LVER, perform a frequency sweep at a constant strain to measure the storage modulus (G') and loss modulus (G'') as a function of frequency. This provides information about the gel's structure and elasticity.
- **Steady Shear Rate Sweep:** Perform a steady shear rate sweep to measure the viscosity of the gel as a function of the applied shear rate. This will reveal if the gel is shear-thinning, shear-thickening, or Newtonian.

Quantitative Data

The properties of the resulting gel are highly dependent on the concentration of the **1-hexadecanol**, **aluminum salt**, the type of oil used, and the preparation conditions.

Table 2: Effect of Gelling Agent Concentration on Gel Viscosity

Concentration of 1-Hexadecanol, Aluminum Salt (% w/w)	Apparent Viscosity (cP) at 10 s ⁻¹
2	500 - 1500
5	2000 - 5000
10	8000 - 15000

Note: These are typical values and will vary depending on the specific oil and preparation method.

Table 3: Influence of Oil Type on Gel Properties

Oil Type	Typical Gelling Agent Concentration (% w/w)	Gel Characteristics
Mineral Oil	2 - 10	Clear, firm gel
Vegetable Oils (e.g., Castor Oil, Olive Oil)	5 - 15	Softer, more translucent gel
Synthetic Esters (e.g., Isopropyl Myristate)	3 - 12	Clear, smooth gel

Troubleshooting

- **Cloudy or Opaque Gel:** Incomplete dissolution of the gelling agent. Ensure the heating temperature is sufficient and the mixing is thorough.
- **Weak Gel or No Gel Formation:** Insufficient concentration of the gelling agent or improper cooling procedure. Try increasing the gelling agent concentration or allowing for a slower cooling rate.
- **Phase Separation:** Incompatibility between the gelling agent and the oil, or the presence of moisture. Ensure all components are anhydrous.

Safety Precautions

When handling **1-hexadecanol, aluminum salt**, it is important to follow standard laboratory safety procedures. Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat. Avoid inhalation of the powder by working in a well-ventilated area or using a fume hood. For detailed safety information, refer to the material safety data sheet (MSDS).

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